An In-depth Technical Guide to Diethyl trans-3-Hexenedioate

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Compound of Interest

Compound Name:	*Diethyl trans-3-Hexenedioate*
CAS No.:	*57042-08-7*
Cat. No.:	*B3025397*

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Introduction: Unveiling a Versatile C6 Building Block

Diethyl trans-3-Hexenedioate (CAS Number: 57042-08-7) is an unsaturated diethyl ester of a C6 dicarboxylic acid.[1] Its structure, featuring a central carbon-carbon double bond with a trans configuration, flanked by two ethyl ester functionalities, makes it a molecule of significant interest for researchers in organic synthesis, polymer chemistry, and drug development. This guide provides a comprehensive overview of its synthesis, spectroscopic characterization, and key applications, offering field-proven insights into its utility as a versatile chemical intermediate. While direct literature on this specific isomer is limited, this guide will draw upon established principles and data from closely related analogs to provide a robust and practical resource for the scientific community.

Physicochemical Properties and Identification

A clear understanding of a compound's fundamental properties is paramount for its effective use in a research setting. **Diethyl trans-3-Hexenedioate** is a colorless liquid at room temperature. Key identifiers and properties are summarized in the table below.

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Property	Value	Source(s)
CAS Number	57042-08-7	[1][2]
Molecular Formula	C10H16O4	[1][2]
Molecular Weight	200.23 g/mol	[1][2]
Appearance	Colorless Liquid	
Synonyms	Diethyl trans-2-Butene-1,4-dicarboxylate, trans-3-Hexenedioic Acid Diethyl Ester	

Synthesis of **Diethyl trans-3-Hexenedioate**: A Practical Approach

The most direct and established method for the synthesis of **Diethyl trans-3-Hexenedioate** is the Fischer esterification of its corresponding diacid, trans-3-hexenedioic acid. This acid-catalyzed reaction with ethanol is a cornerstone of organic synthesis, valued for its reliability and scalability.

Precursor Synthesis: Accessing trans-3-Hexenedioic Acid

The precursor, trans-3-hexenedioic acid, can be synthesized through various methods, including the electrochemical hydrogenation of biologically-derived cis,cis-muconic acid.[3] This "bioprivileged" route offers a sustainable pathway to this valuable monomer. For laboratory-scale synthesis, a common method involves the hydrolysis of a corresponding ester, such as dibenzyl-trans-hex-3-ene-1,6-dioate.[4]

Experimental Protocol: Fischer Esterification for **Diethyl trans-3-Hexenedioate**

Objective: To synthesize **Diethyl trans-3-Hexenedioate** from trans-3-hexenedioic acid.

Materials:

- trans-3-Hexenedioic acid (1.0 eq)

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- Anhydrous ethanol (large excess, can be used as solvent)
- Concentrated sulfuric acid (catalytic amount)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or ethyl acetate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask, add trans-3-hexenedioic acid and a large excess of anhydrous ethanol.
- Slowly and with caution, add a catalytic amount of concentrated sulfuric acid to the stirred mixture.
- Equip the flask with a reflux condenser and heat the mixture to reflux.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete (typically after several hours), allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in diethyl ether or ethyl acetate and transfer it to a separatory funnel.

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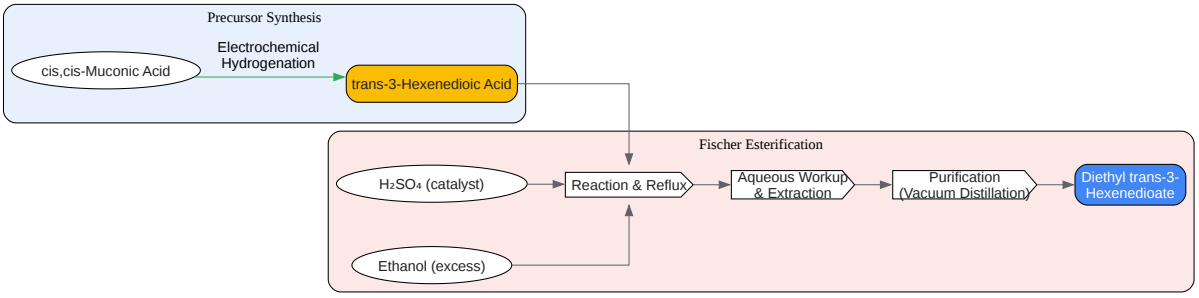
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate in vacuo to yield the crude **Diethyl trans-3-Hexenedioate**.
- The crude product can be purified by vacuum distillation.



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Caption: Synthesis workflow for **Diethyl trans-3-Hexenedioate**.

Spectroscopic Characterization: A Predictive Analysis

While a complete set of published spectra for **Diethyl trans-3-Hexenedioate** is not readily available, its spectral characteristics can be reliably predicted based on its structure and data

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from analogous compounds.

Spectroscopic Data	Predicted Characteristics
^{1}H NMR	The proton NMR spectrum is expected to show a triplet for the methyl protons (CH_3) of the ethyl groups and a quartet for the methylene protons (OCH_2) of the ethyl groups. The vinylic protons (CH=CH) would appear as a multiplet, and the allylic protons (CH_2) would also present as a multiplet.
^{13}C NMR	The carbon NMR spectrum for the closely related diethyl maleate shows signals for the carbonyl carbon, the vinylic carbons, the methylene carbons of the ethyl groups, and the methyl carbons of the ethyl groups.[5][6] A similar pattern is anticipated for Diethyl trans-3-Hexenedioate.
IR Spectroscopy	The infrared spectrum will be characterized by a strong carbonyl (C=O) stretch for the α,β-unsaturated ester, typically in the range of 1730-1715 cm^{-1}.[7][8][9] Strong C-O stretching bands are also expected in the 1300-1000 cm^{-1} region.[7][8][9]
Mass Spectrometry	The mass spectrum will likely show a molecular ion peak. Common fragmentation patterns for diethyl esters include the loss of an ethoxy group ($-OCH_2CH_3$) or cleavage adjacent to the carbonyl group.[10][11][12]

Applications in Research and Development

The chemical structure of **Diethyl trans-3-Hexenedioate** makes it a valuable intermediate in a variety of synthetic applications, particularly in the construction of complex molecules and polymers.

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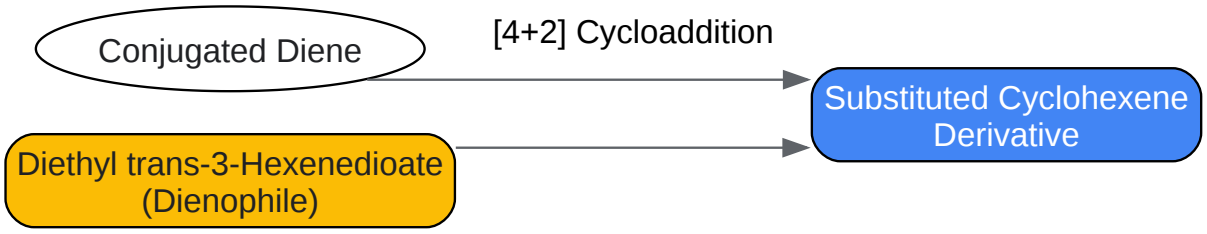
Diels-Alder Reactions: A Gateway to Cyclic Systems

As an alkene with electron-withdrawing ester groups, **Diethyl trans-3-Hexenedioate** is an excellent dienophile for Diels-Alder reactions. This [4+2] cycloaddition with a conjugated diene provides a powerful and stereospecific method for the synthesis of six-membered rings, which are prevalent in natural products and pharmaceutical compounds.



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Caption: Generalized Diels-Alder reaction pathway.

Michael Additions: Carbon-Carbon and Carbon-Heteroatom Bond Formation

The double bond in **Diethyl trans-3-Hexenedioate** is activated by the two ester groups, making it a competent Michael acceptor. It can undergo conjugate addition with a wide range of nucleophiles, including enolates, amines, and thiols. This reaction is a fundamental tool for the formation of new carbon-carbon and carbon-heteroatom bonds.

Precursor to Adipic Acid Derivatives and Polymers

The carbon-carbon double bond in **Diethyl trans-3-Hexenedioate** can be readily reduced through catalytic hydrogenation to yield diethyl adipate.[13] Adipic acid and its esters are crucial monomers in the production of polyamides, such as Nylon 6,6, and other polymers.[14] [15] The ability to produce **Diethyl trans-3-Hexenedioate** from renewable resources positions it as a key player in the development of sustainable polymers.



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Caption: Pathway to adipic acid derivatives and polymers.

Safety and Handling

According to available safety data, **Diethyl trans-3-Hexenedioate** is not classified as a hazardous substance. However, as with all laboratory chemicals, it should be handled with appropriate care. Standard laboratory practices, including the use of personal protective equipment (gloves, safety glasses), are recommended.

Conclusion: A Promising Intermediate for Innovation

Diethyl trans-3-Hexenedioate, with its versatile reactivity and potential for derivation from renewable resources, stands as a valuable building block for the modern chemist. Its utility as a dienophile in Diels-Alder reactions, a Michael acceptor, and a precursor to important polymer monomers underscores its significance. This guide has provided a comprehensive technical overview to empower researchers, scientists, and drug development professionals in harnessing the full potential of this C6 intermediate for their synthetic endeavors.

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